

# A Technical Guide to the Physical Properties of Eicosanoyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Eicosanoyl chloride

Cat. No.: B3052302

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Overview

**Eicosanoyl chloride** (CAS No. 40140-09-8), also known as arachidoyl chloride, is a long-chain acyl chloride.[1] As a reactive chemical intermediate, it is utilized in the synthesis of various organic compounds, including esters, amides, and other lipid derivatives relevant to pharmaceutical and life science research.[2][3] A thorough understanding of its physical state and appearance is critical for its proper handling, storage, and application in experimental settings. This document provides a detailed overview of the physical characteristics of **eicosanoyl chloride**, methods for its characterization, and key chemical properties influencing its stability.

## Physical State and Appearance

**Eicosanoyl chloride** is typically supplied as a clear liquid with a purity often exceeding 99%.[2][4] While generally described as odorless, its physical state is highly dependent on the ambient temperature due to its melting point being close to standard room temperature.

- **Physical State:** At a standard temperature and pressure, **eicosanoyl chloride** exists as a liquid. However, with a melting point of 22 °C (71.6 °F), it will solidify into a solid form in cooler laboratory environments.
- **Appearance:** In its liquid form, **eicosanoyl chloride** is a clear substance.

- Odor: The compound is reported to be odorless.

Due to its reactivity, particularly its sensitivity to moisture, proper storage is essential to maintain its chemical integrity and appearance. It should be kept in tightly closed containers in a cool, dry, and well-ventilated place.

## Physicochemical Data

The following table summarizes the key quantitative physical and chemical properties of **eicosanoyl chloride**.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>39</sub> ClO	
Molecular Weight	330.98 g/mol	
CAS Number	40140-09-8	
Physical State	Liquid (at room temperature)	
Melting Point	22 °C / 71.6 °F	
Boiling Point	369.9 °C at 760 mmHg (Predicted)	
145 °C at 14 mmHg (Experimental)		
Density	0.901 g/cm <sup>3</sup> (Predicted)	
Flash Point	182.9 °C (Predicted)	
Refractive Index	1.455 (Predicted)	
Purity	>99%	

## Experimental Protocols

The characterization of the physical state and appearance of **eicosanoyl chloride** involves standard laboratory procedures.

## Protocol for Visual Characterization

Objective: To determine the physical state, color, and clarity of **eicosanoyl chloride** at a controlled temperature.

Materials:

- Sample of **eicosanoyl chloride** in a sealed, clear container (e.g., glass vial).
- Temperature-controlled environment (e.g., water bath, incubator, or standard laboratory bench at known room temperature).
- White background for color assessment.
- Personal Protective Equipment (PPE): safety goggles, lab coat, chemically resistant gloves.

Methodology:

- Place the sealed container of **eicosanoyl chloride** in the temperature-controlled environment set to 25 °C. Allow the sample to thermally equilibrate for at least 30 minutes.
- Observe the sample to determine its physical state (solid or liquid).
- Place the sample against a white background.
- Visually inspect the sample for color and clarity (e.g., clear, colorless, cloudy, etc.).
- Carefully unseal the container in a well-ventilated fume hood and cautiously note any discernible odor by wafting vapors toward the nose.
- Record all observations, including the temperature at which the observations were made.

## Protocol for Melting Point Determination

Objective: To experimentally verify the melting point of **eicosanoyl chloride**.

Materials:

- Sample of solid **eicosanoyl chloride**.

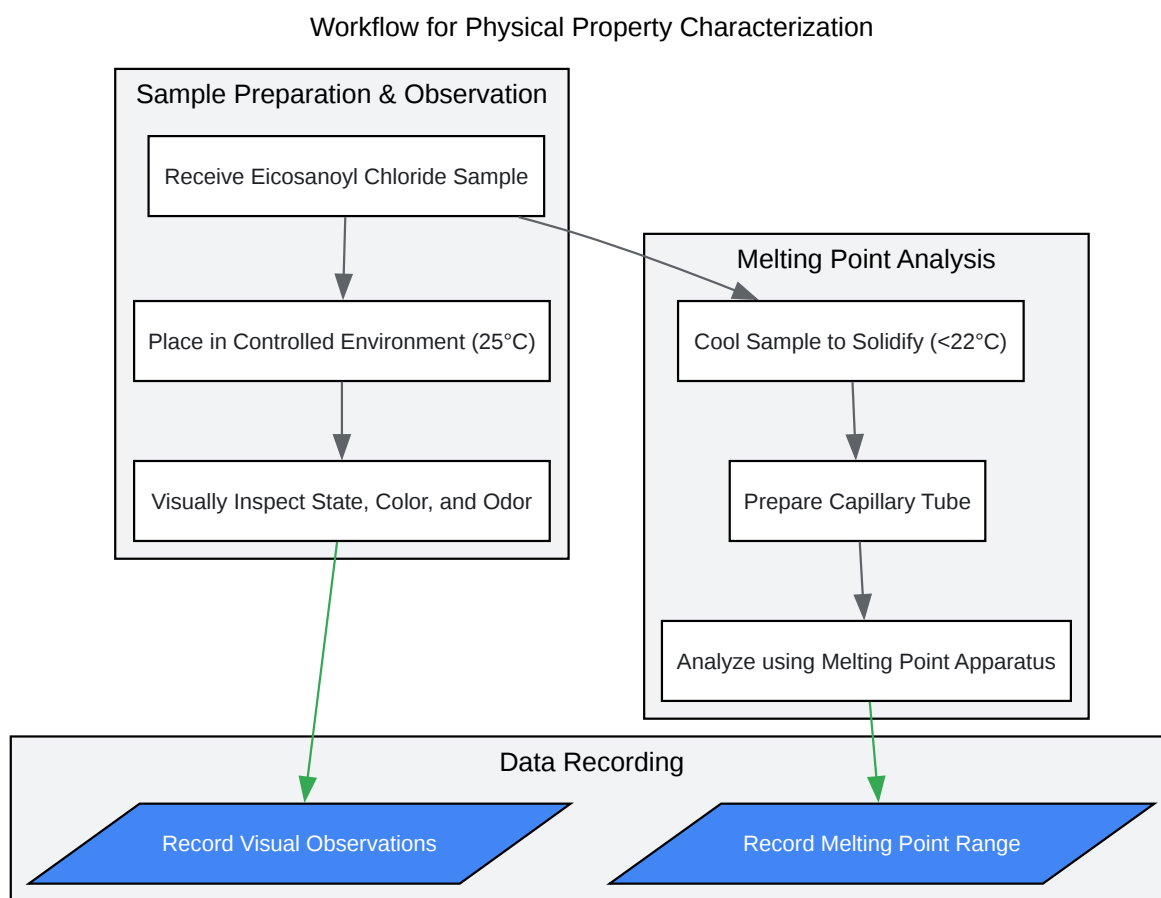
- Melting point apparatus (e.g., digital melting point device).
- Capillary tubes.
- Spatula.
- Mortar and pestle (if sample is in large crystals).

#### Methodology:

- If necessary, cool the **eicosanoyl chloride** sample below its expected melting point (22 °C) to ensure it is in a solid state.
- Finely crush a small amount of the solid sample using a mortar and pestle to ensure uniform packing.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (onset of melting).
- Record the temperature at which the entire sample has completely melted (completion of melting). The melting point is reported as this temperature range.

## Chemical Stability and Handling Visualizations

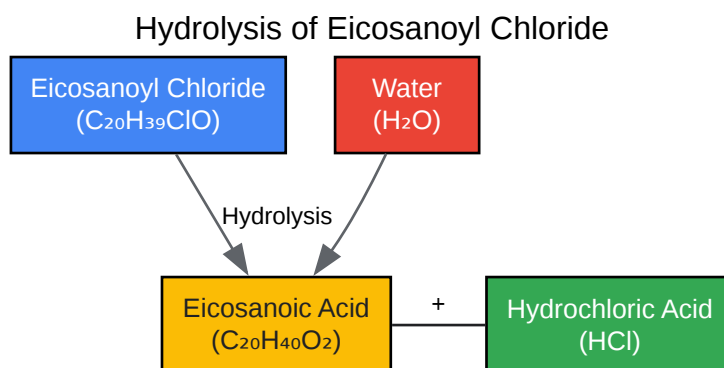
The handling and appearance of **eicosanoyl chloride** are directly impacted by its chemical reactivity, particularly its sensitivity to moisture.



[Click to download full resolution via product page](#)

Caption: Workflow for characterizing the physical properties of **eicosanoyl chloride**.

**Eicosanoyl chloride** readily reacts with water in a hydrolysis reaction. This sensitivity to moisture means that exposure to atmospheric humidity can degrade the compound, converting it into eicosanoic acid and hydrochloric acid. This reaction will alter the purity and potentially the appearance of the material.



[Click to download full resolution via product page](#)

Caption: Reaction pathway for the hydrolysis of **eicosanoyl chloride**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. larodan.com [larodan.com]
- 2. EICOSANOYL CHLORIDE | 40140-09-8 | INDOFINE Chemical Company [indofinechemical.com]
- 3. Buy Eicosanoyl chloride (EVT-3189376) | 40140-09-8 [evitachem.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Eicosanoyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3052302#physical-state-and-appearance-of-eicosanoyl-chloride]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)